

How to handle emulsion formation during 1,2,3-TCB workup

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Compound of Interest

Compound Name: **1,2,3-Trichlorobenzene**

Cat. No.: **B151671**

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Technical Support Center: 1,2,3-Trichlorobenzene Workup

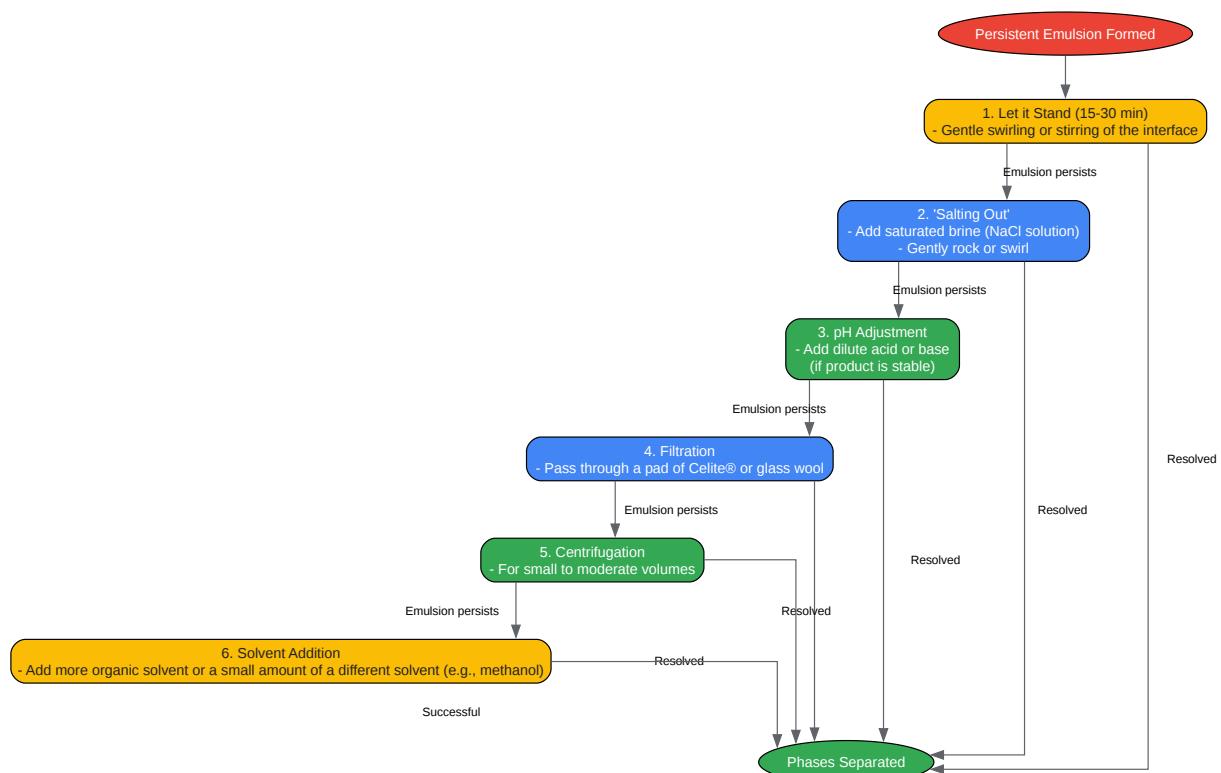
Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the workup of reactions involving **1,2,3-trichlorobenzene** (1,2,3-TCB), with a specific focus on handling emulsion formation.

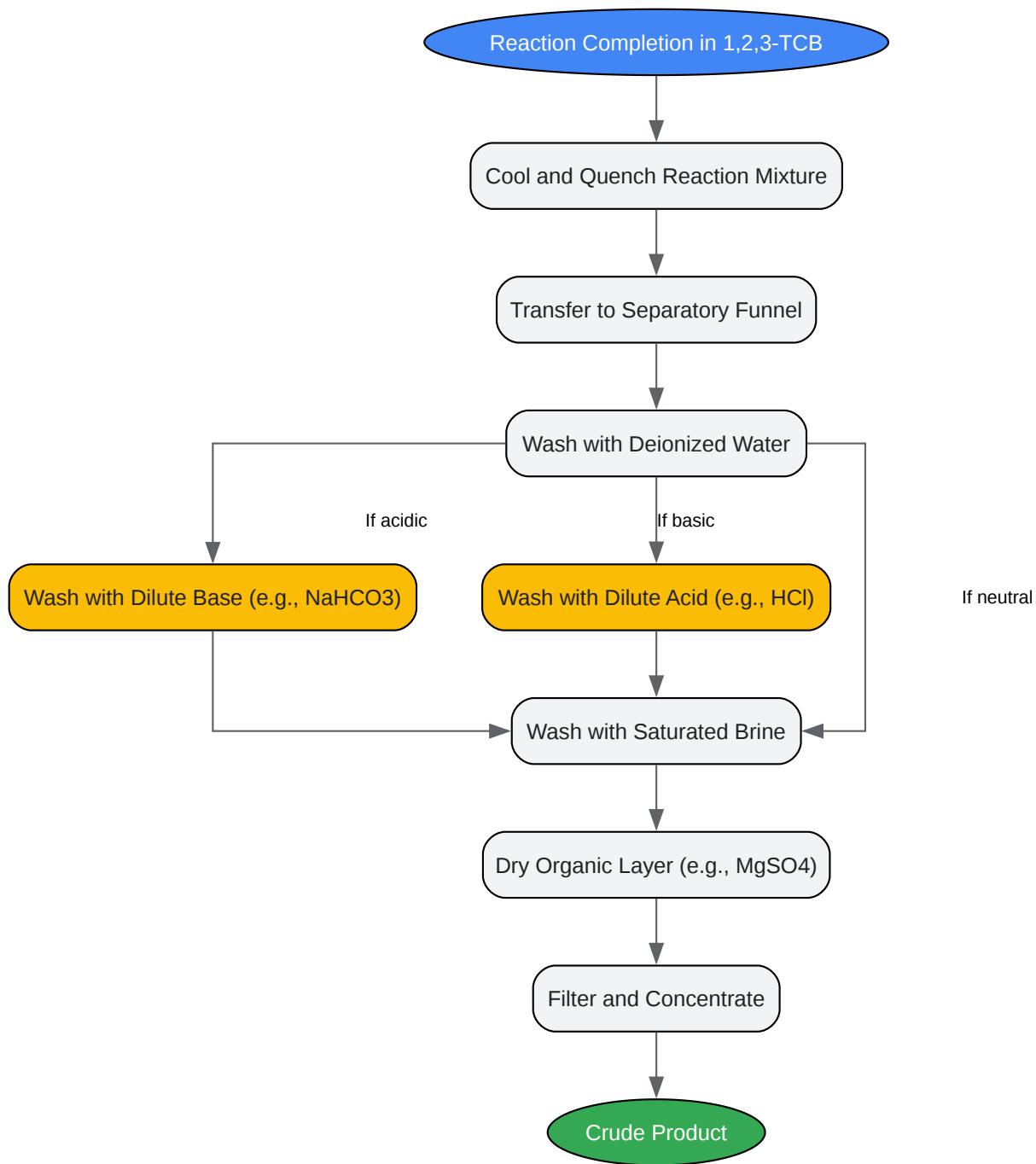
Troubleshooting Guide: Emulsion Formation

Emulsions are stable mixtures of immiscible liquids, such as an organic solvent and an aqueous solution, that can form during the workup of organic reactions, complicating phase separation and product isolation. This guide provides a step-by-step approach to preventing and breaking emulsions during the workup of reactions involving 1,2,3-TCB.

Immediate Steps for a Persistent Emulsion

If an emulsion has formed and does not resolve on its own, follow this troubleshooting workflow:



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